

Application Note: Mass Spectrometry Methods for D-Glucose-¹⁸O Analysis

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Compound of Interest

Compound Name: *D-Glucose-18O*

Cat. No.: *B12391054*

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Audience: Researchers, scientists, and drug development professionals.

Introduction D-Glucose labeled with the stable isotope oxygen-18 (D-Glucose-¹⁸O) is a powerful tool in metabolic research. It serves as a tracer to investigate metabolic pathways such as glycolysis, gluconeogenesis, and the pentose phosphate pathway, providing insights into cellular metabolism and disease states.[1][2][3] It is also frequently used as an internal standard for the precise quantification of glucose in complex biological matrices by isotope dilution mass spectrometry.[1][4][5] The two primary analytical platforms for this analysis are Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), each with distinct sample preparation requirements and analytical advantages.

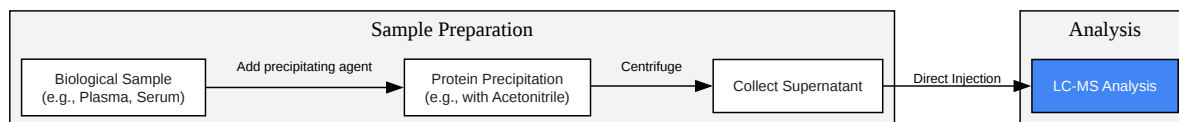
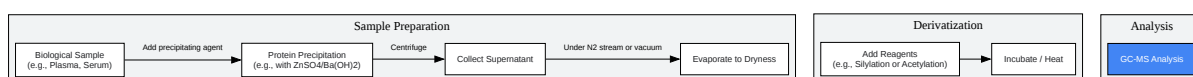
Part 1: Gas Chromatography-Mass Spectrometry (GC-MS) Methods

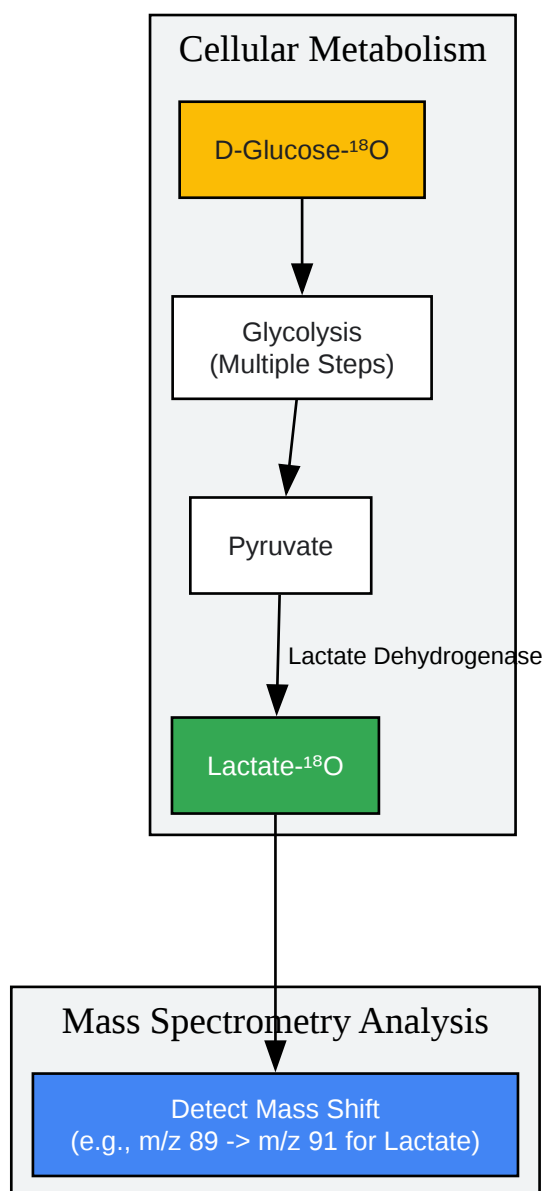
GC-MS is a robust and widely used technique for glucose analysis. However, due to the low volatility of sugars, a chemical derivatization step is mandatory to convert glucose into a more volatile and thermally stable compound suitable for gas chromatography.[2][6] Common

derivatization strategies include silylation and acetylation, which reduce the polarity of the hydroxyl groups.^{[2][7]}

Experimental Workflow for GC-MS Analysis

The general workflow for preparing and analyzing biological samples for D-Glucose-¹⁸O by GC-MS involves sample cleanup, derivatization, and instrumental analysis.





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